

In Vitro Application Notes for (S)-(+)-Dimethindene Maleate

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Compound of Interest

Compound Name: (S)-(+)-Dimethindene maleate

CAS No.: 1217457-81-2

Cat. No.: B15611054

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vitro applications of **(S)-(+)-Dimethindene maleate**, a selective antagonist for the histamine H1 receptor and the muscarinic M2 receptor. This document includes quantitative data, detailed experimental protocols, and visualizations of relevant signaling pathways and workflows to facilitate its use in research and drug development.

Overview of (S)-(+)-Dimethindene Maleate

(S)-(+)-Dimethindene maleate is the S-enantiomer of dimethindene, a first-generation antihistamine. In vitro studies have characterized it as a potent and selective antagonist of the histamine H1 receptor and, notably, as a subtype-selective antagonist of the M2 muscarinic acetylcholine receptor.[1][2][3] Its dual antagonistic action makes it a valuable tool for studying the roles of these receptors in various physiological and pathological processes. Furthermore, it has been identified as a component in a cocktail used for the generation and propagation of extended pluripotent stem (EPS) cells.[1][2]

Quantitative Data: Receptor Binding Affinity

The following tables summarize the binding affinities of **(S)-(+)-Dimethindene maleate** for histamine and muscarinic receptors, providing key quantitative data for experimental design.

Table 1: Muscarinic Receptor Antagonism

Receptor Subtype	pKi Value	Reference
M1	7.08	[1] [2]
M2	7.78	[1] [2]
M3	6.70	[1] [2]
M4	7.00	[1] [2]

Table 2: Histamine Receptor Antagonism

Receptor Subtype	pKi Value	Ki Value (nM)	Reference
H1	7.48	1.5	[1] [2] [4]

Table 3: Selectivity Profile

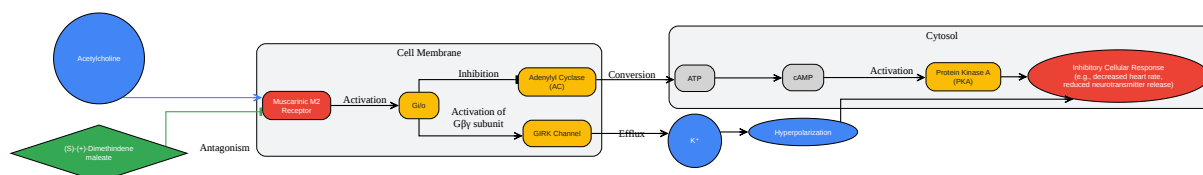
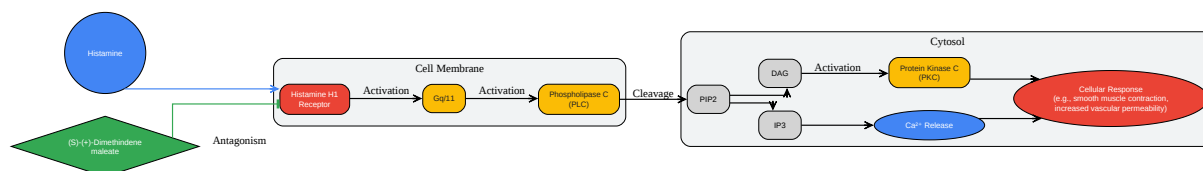
Receptor	Ki Value (nM)	Reference
Histamine H1	1.5	[4]
Muscarinic M1	64	[4]
Serotonin 5-HT2A	2,400	[4]

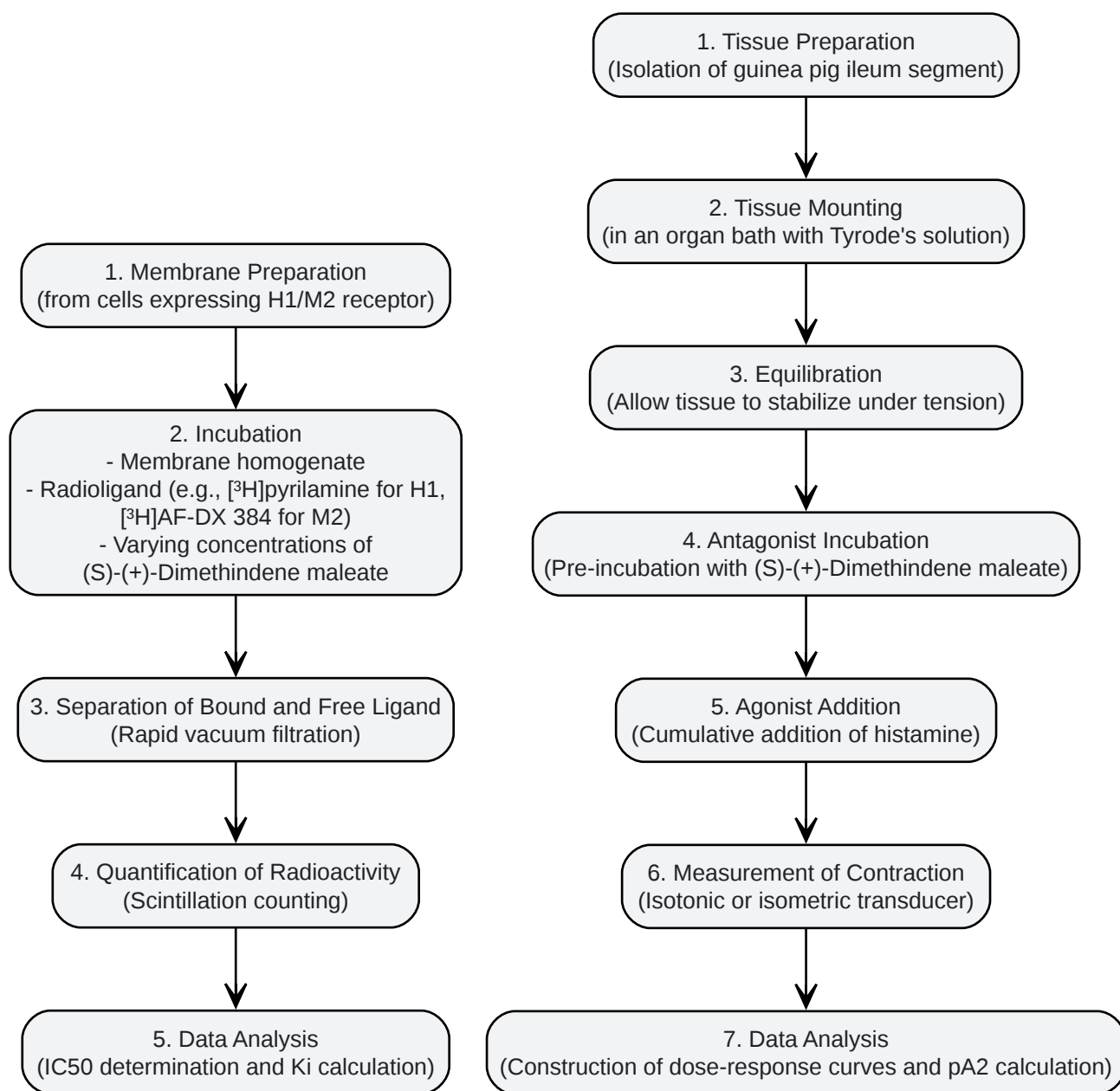
Signaling Pathways

(S)-(+)-Dimethindene maleate exerts its effects by blocking the signaling cascades initiated by histamine H1 and muscarinic M2 receptors.

Histamine H1 Receptor Signaling Pathway (Antagonized by (S)-(+)-Dimethindene maleate)

Histamine H1 receptors are G-protein coupled receptors (GPCRs) that couple to Gq/11 proteins.[5][6] Upon activation by histamine, the G α_q subunit activates phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).[7] **(S)-(+)-Dimethindene maleate**, as an antagonist, prevents this cascade.





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